

Collman's reagent experimental procedure and protocol

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Compound Focus: Collman'S reagent

Cat. No.: S12542717

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Collman's Reagent: Chemical Profile & Pricing

This table summarizes key identifiers and commercial information for the dioxane-solvated **Collman's Reagent**.

Property	Description
IUPAC Name	Disodium tetracarbonylferrate [1]
Common Name	Collman's Reagent [1]
CAS Number	59733-73-2 [2]
Molecular Formula	$C_{20}H_{24}Fe_2Na_4O_{14}$ (for dioxane complex) [2]
Molecular Weight	692.05 g/mol (for dioxane complex) [2]
Physical Form	Air- and moisture-sensitive colorless solid [1]
Commercial Price (Example)	~\$504 for 10g (dioxane complex, Sigma-Aldrich) [2]

Safety and Handling Specifications

This reagent requires careful handling due to significant hazards.

Aspect	Specification
Hazard Codes	F (Flammable), T (Toxic) [2]
GHS Hazard Statements	H250 (Catches fire spontaneously if exposed to air), H261 (In contact with water releases flammable gas), H331 (Toxic if inhaled), H351 (Suspected of causing cancer) [2]
Storage	Store in a flammable materials freezer; sensitive to air and moisture [2]
Key Precautionary Measures	Keep away from heat/sparks/open flames. Use in a fume hood. Wear protective equipment. Use air-free techniques under an inert atmosphere (e.g., nitrogen or argon) [2].

Detailed Experimental Protocols

Protocol 1: Synthesis of Aldehydes from Alkyl Halides

This one-pot, two-step sequence is a classic application of **Collman's Reagent** for converting primary alkyl halides to aldehydes [1].

- **Formation of Alkyl Iron Complex:** Under a strict inert atmosphere (e.g., N₂ or Ar), add the primary alkyl bromide (**R-Br**) dropwise to a stirred, cooled solution of **Collman's Reagent** in an appropriate anhydrous solvent (e.g., THF or dioxane). Stir the reaction mixture for several hours until completion. The reaction proceeds as follows: $\text{Na}_2[\text{Fe}(\text{CO})_4] + \text{R-Br} \rightarrow \text{Na}[\text{RFe}(\text{CO})_4] + \text{NaBr}$ [1]
- **Protonation to Aldehyde:** After the alkylation step, sequentially add triphenylphosphine (**PPh₃**) to the reaction mixture, followed by a proton source like acetic acid (**AcOH**). This step decomposes the intermediate to release the desired aldehyde (**R-CHO**) [1].

Protocol 2: Synthesis of Unsymmetrical Ketones

Collman's Reagent can sequentially react with two different alkyl halides to form unsymmetrical ketones, a valuable reaction for constructing complex organic molecules [3].

- **First Alkylation:** React **Collman's Reagent** with one equivalent of a benzyl or alkyl halide (R^1-X) to form the monoalkylated intermediate $Na[R^1Fe(CO)_4]$.
- **Second Alkylation:** Without isolating the first intermediate, add a second, different alkyl halide (R^2-X) to the reaction mixture. The intermediate reacts with this second electrophile.
- **Oxidative Work-up:** Subject the resulting dialkylated species to an oxidative work-up condition to yield the final unsymmetrical ketone ($R^1-C(O)-R^2$) [3].

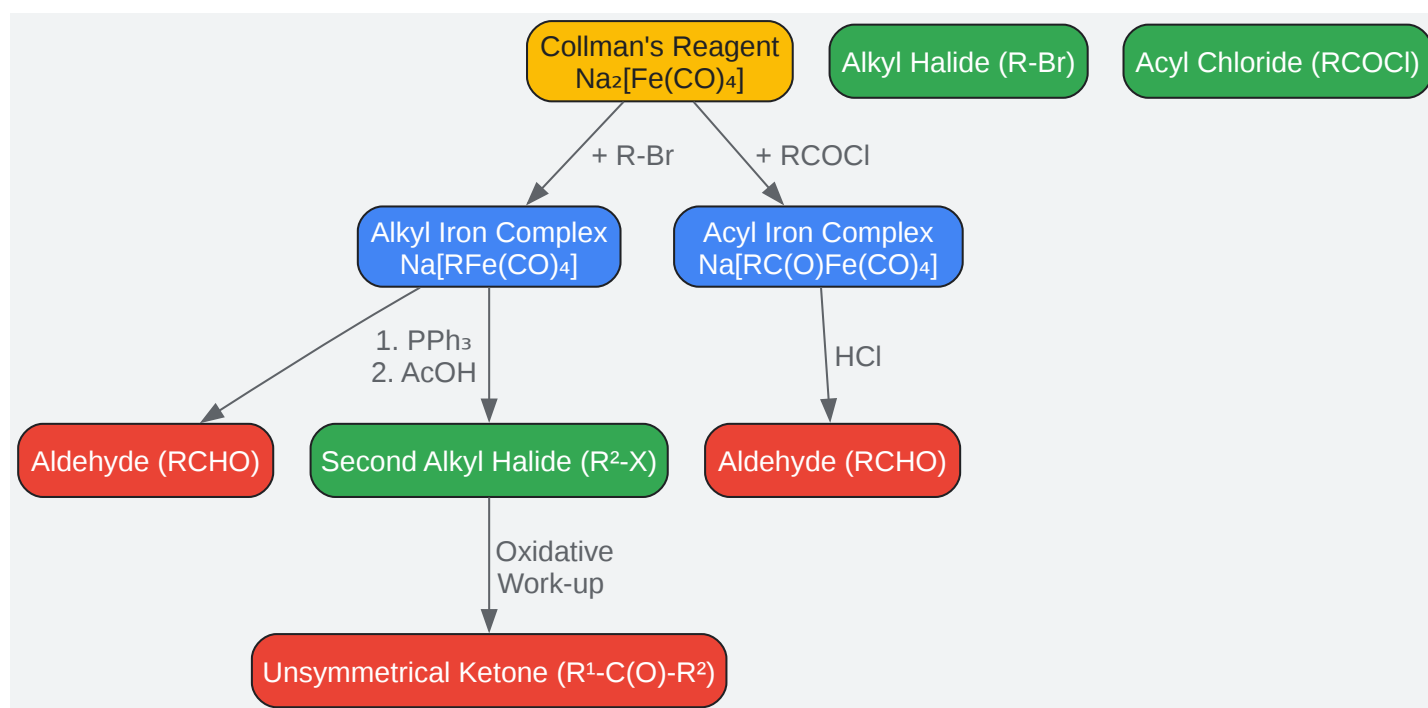
Protocol 3: Synthesis of Aldehydes from Acyl Chlorides

This method provides an alternative route to aldehydes, avoiding the use of highly reactive agents.

- **Formation of Acyl Iron Complex:** Add an acyl chloride ($R-C(O)Cl$) to a solution of **Collman's Reagent** under an inert atmosphere. This forms a stable acyl iron complex intermediate:
 $Na_2[Fe(CO)_4] + RCOCl \rightarrow Na[RC(O)Fe(CO)_4] + NaCl$ [1]
- **Acidic Hydrolysis:** Carefully hydrolyze the intermediate complex using a mineral acid like hydrochloric acid (**HCl**) to release the aldehyde ($R-CHO$) [1].

Experimental Workflow and Applications

The following diagram illustrates the core synthetic pathways and logical workflow for applying **Collman's Reagent**.



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Key Experimental Tips

- **Strict Inert Conditions:** The reagent is **pyrophoric** (catches fire in air) and moisture-sensitive [2] [1]. All reactions must be set up and performed using standard Schlenk line or glovebox techniques under a high-purity inert gas atmosphere.
- **Solvent Choice:** Use anhydrous, deoxygenated solvents. The reagent and its complexes are typically soluble in **tetrahydrofuran (THF)**, **dimethylformamide (DMF)**, and **dioxane** [1].
- **Reaction Monitoring:** The reactions are typically color-coded. The starting **Collman's Reagent** is colorless, while intermediates may have different colors (e.g., the monoalkylated species can be yellow), providing a visual cue for reaction progress.

General Guidance for Finding Protocols

For researchers, detailed step-by-step protocols for specific transformations can be found in specialized resources:

- **Springer Nature Protocols** and **Current Protocols**: Offer comprehensive, peer-reviewed laboratory methods [4].
- **Primary Literature**: The original articles by Collman and subsequent papers in journals like the *Journal of the American Chemical Society* provide the foundational experimental details [3].

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References

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